

A Comprehensive Technical Guide to the Physical Properties of 3-Bromoisoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromoisoquinoline

Cat. No.: B184082

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Bromoisoquinoline**, a significant heterocyclic compound with applications in medicinal chemistry and materials science. This document offers a structured presentation of its melting and boiling points, detailed experimental protocols for their determination, and visualizations of its synthetic pathway and a potential biological mechanism of action.

Core Physical Properties of 3-Bromoisoquinoline

The physical characteristics of a compound are critical for its application in research and development, influencing factors such as purification methods, reaction conditions, and formulation. The melting and boiling points of **3-Bromoisoquinoline** are summarized below.

Physical Property	Value	Source
Melting Point	Not explicitly found in search results.	
Boiling Point	Not explicitly found in search results.	
Molecular Formula	C ₉ H ₆ BrN	[1]
Molecular Weight	208.05 g/mol	[1]
Form	Solid	[2]

It is important to note that while several commercial suppliers list **3-Bromoisoquinoline**, specific, experimentally verified melting and boiling points were not consistently available in the public domain at the time of this review. Researchers should refer to the certificate of analysis for specific batches or perform their own characterization.

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental in chemical analysis for identification and purity assessment.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method using a Digital Melting Point Apparatus

- Sample Preparation: A small amount of the dry, crystalline **3-Bromoisoquinoline** is finely powdered and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[\[3\]](#)[\[4\]](#) The tube is tapped gently to ensure dense packing.[\[4\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of a digital melting point apparatus.[\[5\]](#) The apparatus is programmed with a starting temperature approximately 15-

20°C below the expected melting point (if known) and a slow ramp rate of 1-2°C per minute to ensure thermal equilibrium.[4][5] If the approximate melting point is unknown, a rapid preliminary heating can be performed to determine a rough range.[5]

- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range.[6]
- Purity Indication: A sharp melting range (typically 0.5-2°C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Thiele Tube Method

This micro-method is suitable for small quantities of liquid.[7]

- Sample Preparation: A small amount (a few milliliters) of the liquid sample is placed in a small test tube or a fusion tube.[8][9] A capillary tube, sealed at one end, is inverted and placed into the liquid with the open end downwards.[7][9]
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).[7][9]
- Heating and Observation: The side arm of the Thiele tube is gently heated.[9] As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.[7]
- Recording the Boiling Point: The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to be drawn

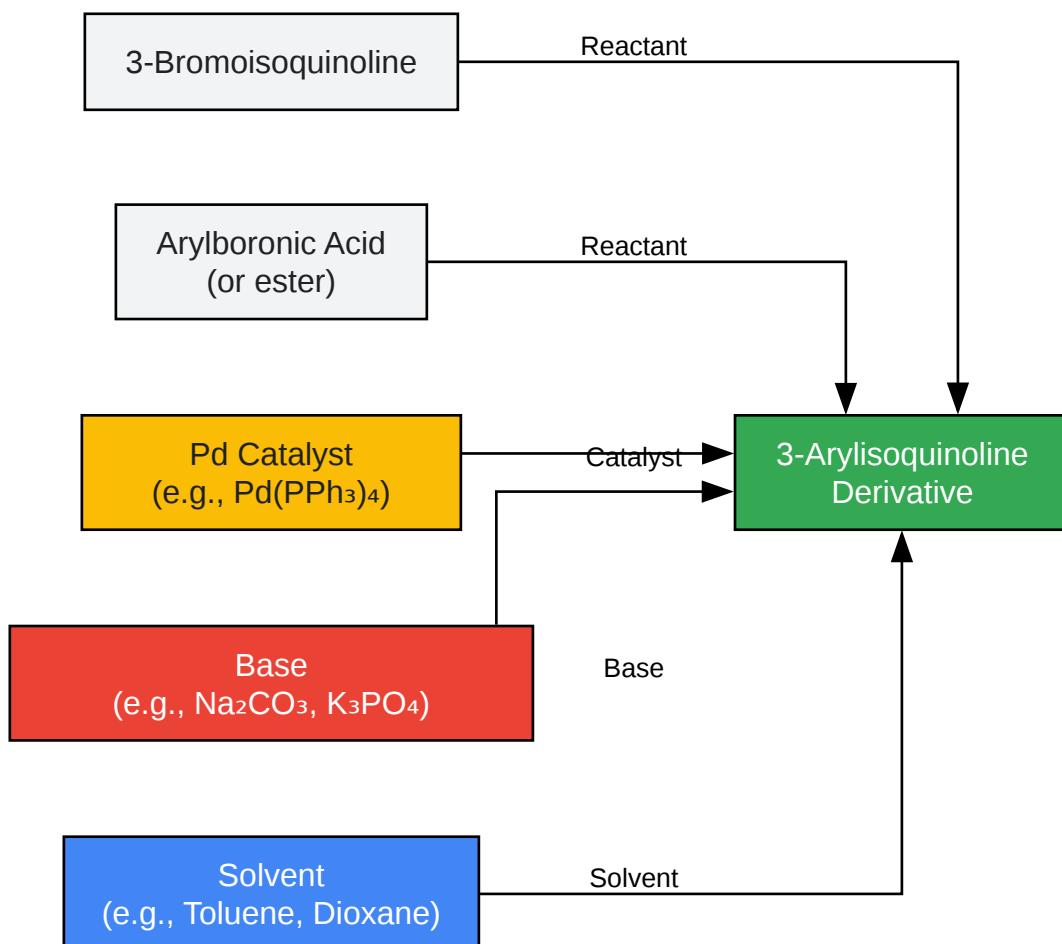
back into the capillary tube is recorded as the boiling point.[7][9] This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Synthesis and Potential Biological Activity of 3-Bromoisoquinoline Derivatives

3-Bromoisoquinoline serves as a versatile intermediate in the synthesis of more complex molecules with potential biological activities.

Synthetic Pathway: Suzuki Coupling

Derivatives of **3-bromoisoquinoline** can be synthesized via Suzuki coupling reactions, a powerful method for forming carbon-carbon bonds.[10] This reaction typically involves the coupling of an organoboron compound with a halide.

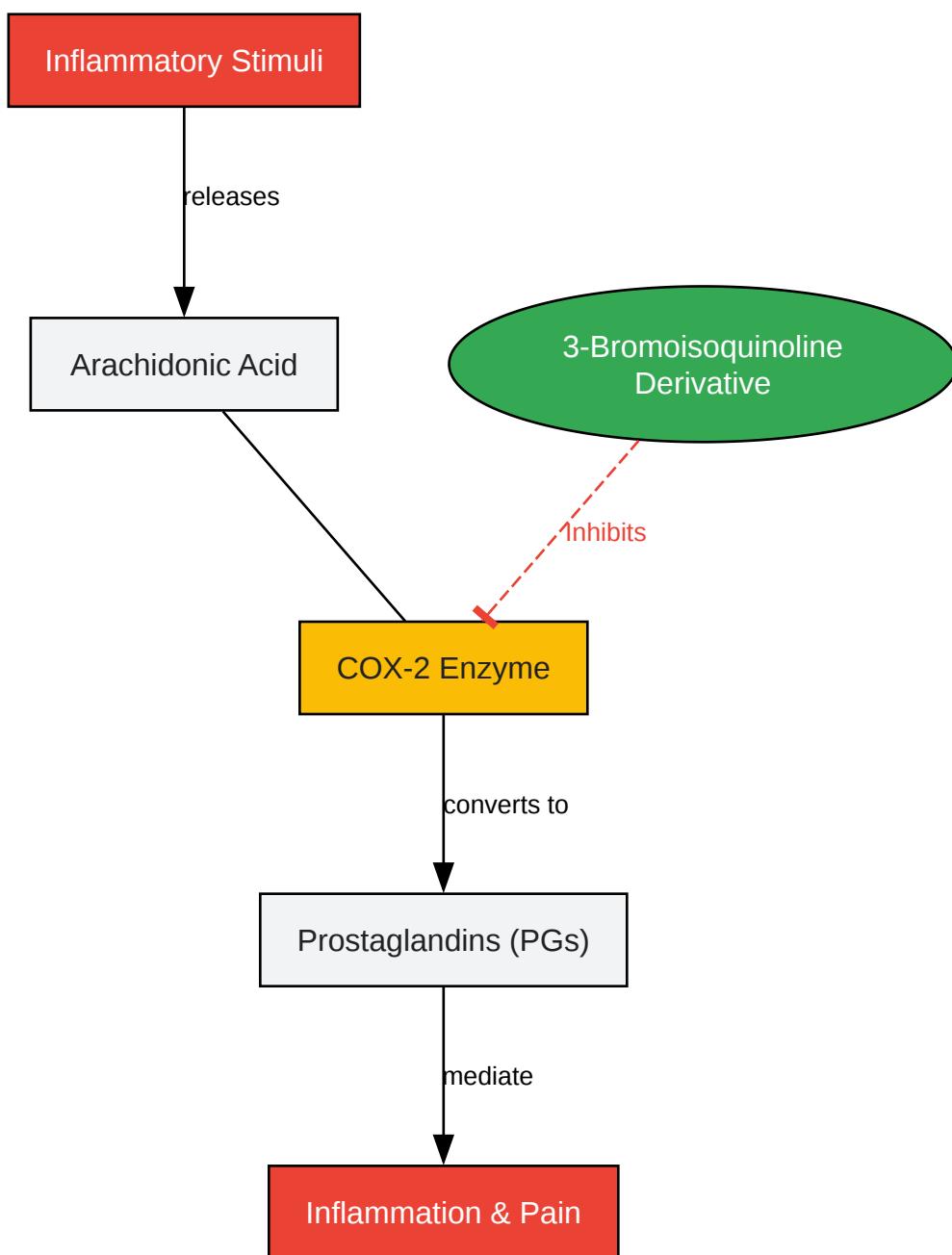


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Caption: Suzuki coupling reaction for the synthesis of 3-arylisouinoline derivatives.

Proposed Biological Signaling Pathway: COX-2 Inhibition

Some derivatives of **3-bromoisoquinoline** have been investigated for their potential as analgesic and anti-inflammatory agents.[10] A common mechanism for such activity is the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2, which is involved in the inflammatory response.



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Caption: Proposed mechanism of action via inhibition of the COX-2 pathway.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 3-Bromoisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b184082#physical-properties-of-3-bromoisoquinoline-melting-point-boiling-point>

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